

physical and chemical properties of 4-Iodo-1-methyl-1H-pyrazole

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Compound of Interest

Compound Name: 4-Iodo-1-methyl-1H-pyrazole

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An In-depth Technical Guide to the Physical and Chemical Properties of **4-Iodo-1-methyl-1H-pyrazole**

Abstract

4-Iodo-1-methyl-1H-pyrazole is a halogenated heterocyclic compound that serves as a versatile building block in organic synthesis. Its utility is particularly pronounced in the development of pharmaceutical and agrochemical compounds due to the reactive nature of the carbon-iodine bond, which readily participates in various cross-coupling reactions. This document provides a comprehensive overview of the core physical and chemical properties of **4-Iodo-1-methyl-1H-pyrazole**, detailed experimental protocols for its synthesis, and a summary of its key synthetic applications. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Physical and Chemical Properties

A summary of the key physical and chemical properties for **4-Iodo-1-methyl-1H-pyrazole** is presented in the table below. These properties are essential for its handling, storage, and application in synthetic chemistry.

Property	Value	Reference
Molecular Formula	C ₄ H ₅ IN ₂	[1][2]
Molecular Weight	208.00 g/mol	[1][2][3]
CAS Number	39806-90-1	[1][2][4]
Appearance	Solid	
Pale yellow solid	[5]	
Melting Point	59-64 °C	
Assay / Purity	97%	
Storage Conditions	Keep in dark place, sealed in dry, room temperature.	[1][6]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation and purity assessment of **4-iodo-1-methyl-1H-pyrazole**. While detailed spectra are typically provided by the supplier, general expectations for ¹H and ¹³C NMR are as follows:

- ¹H NMR: The spectrum is expected to show signals corresponding to the methyl protons and the two protons on the pyrazole ring. The chemical shifts of the ring protons are influenced by the iodine substituent.
- ¹³C NMR: The spectrum will show characteristic signals for the four carbon atoms in the molecule. The carbon atom bonded to the iodine will exhibit a distinct chemical shift due to the halogen's effect.

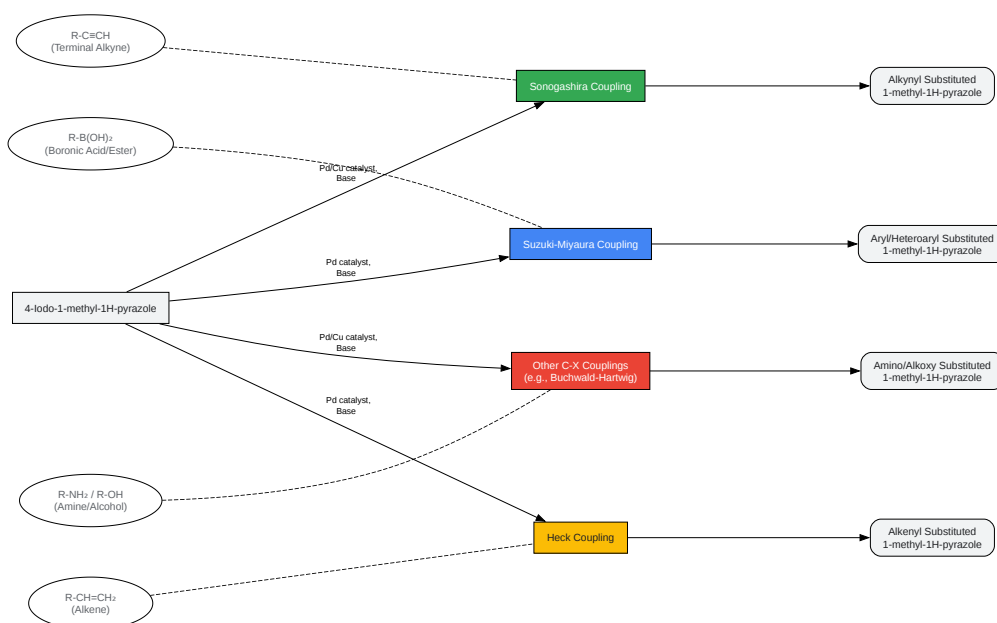
Specific NMR, HPLC, and LC-MS data for **4-iodo-1-methyl-1H-pyrazole** are often available from commercial suppliers.[1]

Reactivity and Synthetic Applications

The primary utility of **4-iodo-1-methyl-1H-pyrazole** in synthetic chemistry stems from the reactivity of the C-I bond. This bond allows for the facile introduction of various functional

groups through metal-catalyzed cross-coupling reactions. It is a highly sought-after intermediate for synthesizing complex molecules, including pharmaceuticals and agrochemicals.[7]

The most common applications involve its use in palladium-catalyzed reactions such as Suzuki-Miyaura, Sonogashira, and Heck couplings to form new carbon-carbon or carbon-heteroatom bonds.[7]



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Key cross-coupling reactions involving **4-iodo-1-methyl-1H-pyrazole**.

Experimental Protocols

Several methods for the synthesis of **4-iodo-1-methyl-1H-pyrazole** have been reported. Below are detailed protocols for two common approaches.

Synthesis via N-methylation of 4-iodo-1H-pyrazole

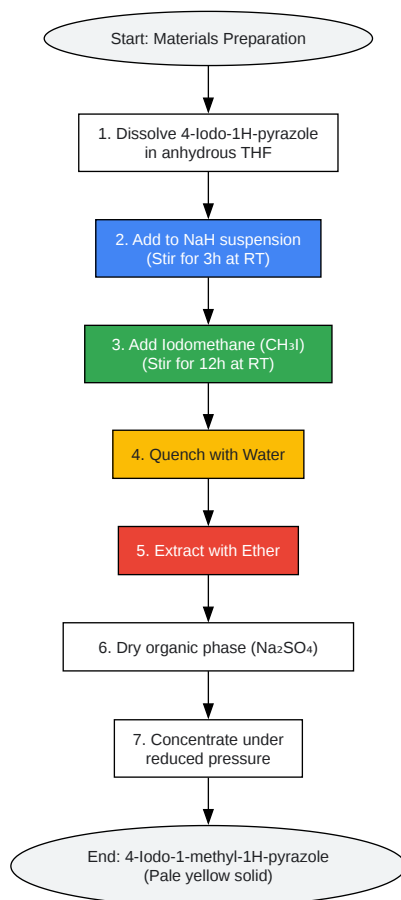
This method involves the direct methylation of the pyrazole nitrogen of commercially available 4-iodo-1H-pyrazole.

Materials:

- 4-Iodo-1H-pyrazole
- Sodium hydride (NaH)
- Anhydrous tetrahydrofuran (THF)
- Iodomethane (CH₃I)
- Water
- Ether
- Anhydrous sodium sulfate (Na₂SO₄)

Procedure:[5]

- Under a nitrogen atmosphere, dissolve 4-iodo-1H-pyrazole (1.0 eq) in anhydrous THF.
- Add the pyrazole solution dropwise to a freshly prepared suspension of sodium hydride (1.1 eq) in anhydrous THF.
- Stir the reaction mixture at room temperature for 3 hours.
- Slowly add iodomethane (2.0 eq) dropwise to the mixture.
- Continue stirring the reaction for 12 hours at room temperature.
- Quench the reaction by the careful addition of water.
- Extract the crude product with ether.
- Dry the combined organic phases over anhydrous sodium sulfate.
- Concentrate the solution under reduced pressure to yield **4-iodo-1-methyl-1H-pyrazole** as a pale yellow solid.



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Workflow for the synthesis of **4-Iodo-1-methyl-1H-pyrazole** via N-methylation.

Synthesis via Direct Iodination of 1-Methylpyrazole

This approach involves the direct iodination of the 1-methylpyrazole ring using iodine and an oxidant.[8]

Materials:

- 1-Methylpyrazole

- Iodine (I₂)
- Oxidant (e.g., hydrogen peroxide, nitric acid)
- Alkali solution (e.g., NaOH)

Procedure:[8][9]

- In a suitable reaction vessel, mix 1-methylpyrazole (1.0 eq) and iodine (0.5-0.7 eq).
- Heat the mixture to 40-80 °C with stirring.
- Dropwise, add an aqueous solution of the chosen oxidant over a period of 1-5 hours.
- Maintain the reaction temperature at 50-100 °C for 1-12 hours, monitoring completion by HPLC or TLC.
- After the reaction is complete, cool the mixture and add an alkali solution to adjust the pH to 6-8.
- Further cool the mixture to induce crystallization.
- Filter the resulting light yellow crystals to obtain the final product, 1-methyl-4-iodopyrazole.

Safety Information

4-Iodo-1-methyl-1H-pyrazole should be handled with appropriate safety precautions in a well-ventilated fume hood.

- GHS Pictogram: Warning[1]
- Hazard Statements: May cause skin irritation, serious eye irritation, and respiratory irritation. [3]
- Precautionary Statements: Recommended precautions include avoiding breathing dust/fume/gas/mist/vapors/spray and using personal protective equipment such as gloves and eye protection.[1][3]

Users should always consult the material safety data sheet (MSDS) provided by the supplier for complete and detailed safety information. This compound is classified as a Dangerous Good for transport and may incur additional shipping charges.[2]

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